

4-Bromo-3-iodobenzoic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Bromo-3-iodobenzoic acid

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An In-depth Technical Guide to 4-Bromo-3-iodobenzoic Acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **4-Bromo-3-iodobenzoic acid**, a key halogenated aromatic compound used in various fields of chemical synthesis. The document details its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and a logical workflow diagram.

Chemical Structure and IUPAC Name

4-Bromo-3-iodobenzoic acid is a disubstituted benzoic acid derivative. The molecule consists of a benzene ring functionalized with a carboxylic acid group, a bromine atom, and an iodine atom. The substituents are located at positions 1 (carboxylic acid), 4 (bromo), and 3 (iodo) of the aromatic ring.

- IUPAC Name: **4-bromo-3-iodobenzoic acid**.[\[1\]](#)
- Synonyms: 4-bromo-3-iodo-benzoic Acid, Benzoic acid, 4-bromo-3-iodo-.[\[2\]](#)

Chemical Structure:

(A 2D representation of the chemical structure)

Physicochemical and Spectroscopic Data

The quantitative properties of **4-Bromo-3-iodobenzoic acid** are summarized in the table below. This data is essential for its application in experimental design, reaction monitoring, and purification processes.

Property	Value	Reference
IUPAC Name	4-bromo-3-iodobenzoic acid	[1]
CAS Number	42860-06-0	[2]
Molecular Formula	C ₇ H ₄ BrIO ₂	[2]
Molecular Weight	326.91 g/mol	[2]
Appearance	Solid	[2]
Purity	≥97%	[2]
InChI	InChI=1S/C ₇ H ₄ BrIO ₂ /c8-5-2-1-4(7(10)11)3-6(5)9/h1-3H,(H,10,11)	[2]
InChIKey	VRRRMWPFDXNFBX-UHFFFAOYSA-N	[2]
Storage	Keep in dark place, sealed in dry, 2-8°C	[3]

Experimental Protocol: Synthesis of 4-Bromo-3-iodobenzoic Acid

The synthesis of **4-Bromo-3-iodobenzoic acid** can be achieved via electrophilic iodination of 4-bromobenzoic acid. The bromine atom and the carboxylic acid group on the starting material direct the incoming electrophile (iodine) to the 3-position. The following protocol is a representative method based on established procedures for the halogenation of aromatic compounds.

Materials:

- 4-Bromobenzoic acid
- N-Iodosuccinimide (NIS)
- Concentrated Sulfuric Acid (H_2SO_4)
- Deionized Water
- Sodium thiosulfate solution (10% w/v)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, carefully dissolve 1.0 equivalent of 4-bromobenzoic acid in a minimal amount of concentrated sulfuric acid at 0°C (ice bath).
- While maintaining the temperature and stirring, add 1.1 equivalents of N-Iodosuccinimide (NIS) to the solution in small portions over 30 minutes.
- After the addition is complete, allow the reaction mixture to stir at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC) until the starting material is consumed (typically 2-4 hours).

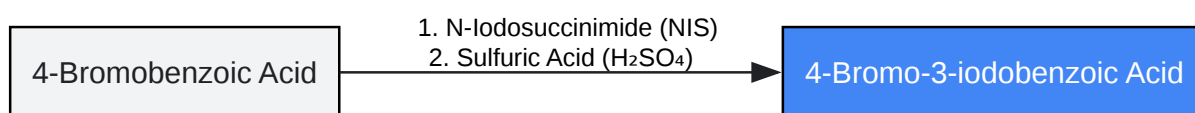
Work-up and Purification:

- Upon completion, slowly pour the reaction mixture over crushed ice with vigorous stirring.
- A precipitate will form. If the solution has a purple or brown color due to excess iodine, add 10% sodium thiosulfate solution dropwise until the color disappears.
- Collect the crude solid product by vacuum filtration and wash thoroughly with cold deionized water.

- Dissolve the crude product in ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer with deionized water, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **4-Bromo-3-iodobenzoic acid**.
- The product can be further purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture.

Visualization of Synthetic Pathway

The following diagram illustrates the logical workflow for the synthesis of **4-Bromo-3-iodobenzoic acid** from 4-bromobenzoic acid.



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Caption: Synthesis of **4-Bromo-3-iodobenzoic acid**.

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